

PKM2 activator 4 molecular structure and properties

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Compound of Interest

Compound Name: PKM2 activator 4

Cat. No.: B15575403

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An In-Depth Technical Guide to PKM2 Activator 4

This technical guide provides a comprehensive overview of the molecular structure, properties, and biological activity of **PKM2 activator 4**, a small molecule compound investigated for its potential in cancer therapy. This document is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Properties

PKM2 activator 4 is a modulator of the pyruvate kinase M2 (PKM2) isoenzyme, a key player in cancer cell metabolism.^{[1][2]} Understanding its chemical and physical properties is fundamental to its application in research and drug discovery.

Chemical Structure and Identification

The precise chemical structure of the compound designated as "**PKM2 activator 4**" is associated with the CAS number 781656-66-4.^{[1][2]} Its molecular formula is C₁₆H₁₆N₂O₄S.^[1]

[2] While a definitive IUPAC name is not readily available in the public domain, the structural information is crucial for its synthesis and characterization.

Physicochemical Properties

A summary of the key quantitative data for **PKM2 activator 4** is presented in the table below. This information is essential for its handling, formulation, and experimental use.

Property	Value	Reference
CAS Number	781656-66-4	[1][2]
Molecular Formula	C16H16N2O4S	[1][2]
Molecular Weight	332.37 g/mol	[1]
Activation Constant (AC50)	1-10 μ M	[1]

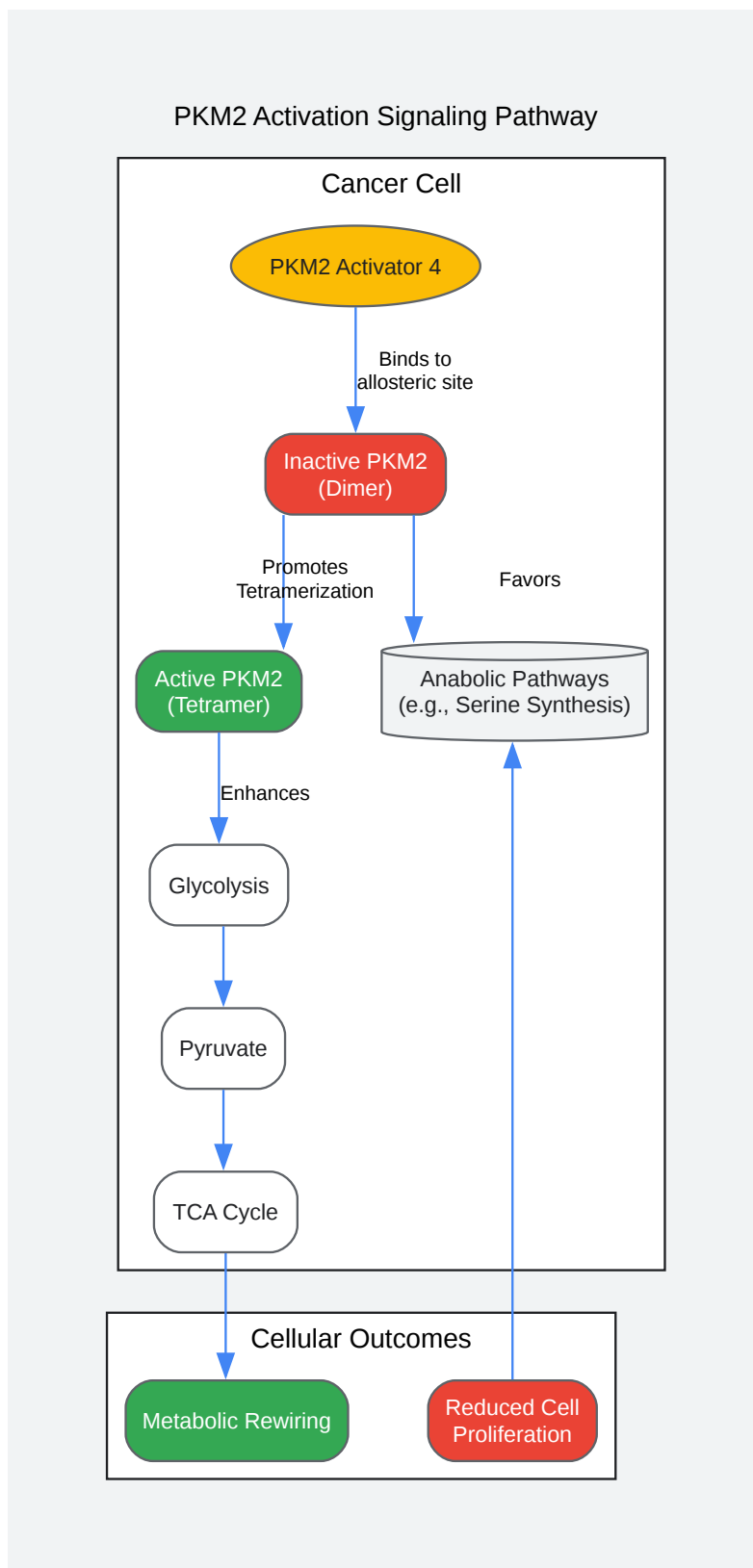
Mechanism of Action and Signaling Pathway

PKM2 activators, including **PKM2 activator 4**, exert their biological effects by modulating the quaternary structure and enzymatic activity of the PKM2 protein.

Allosteric Activation of PKM2

In cancer cells, PKM2 predominantly exists in a less active dimeric form, which diverts glucose metabolites towards anabolic processes, thereby supporting cell proliferation.[3] Small molecule activators bind to an allosteric site on PKM2, distinct from the binding site of the endogenous activator fructose-1,6-bisphosphate (FBP).[4][5] This binding event induces a conformational change that promotes the formation of the highly active tetrameric form of the enzyme.[4][5] The stabilized tetramer enhances the conversion of phosphoenolpyruvate (PEP) to pyruvate, a critical step in glycolysis.[3]

The following diagram illustrates the signaling pathway of PKM2 activation by a small molecule activator.



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Caption: Signaling pathway of PKM2 activation by a small molecule activator.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of **PKM2 activator 4**'s efficacy and mechanism of action.

PKM2 Activation Assay

This protocol outlines a general method for determining the in vitro enzymatic activity of PKM2 in the presence of an activator.

Objective: To measure the half-maximal activation concentration (AC50) of **PKM2 activator 4**.

Materials:

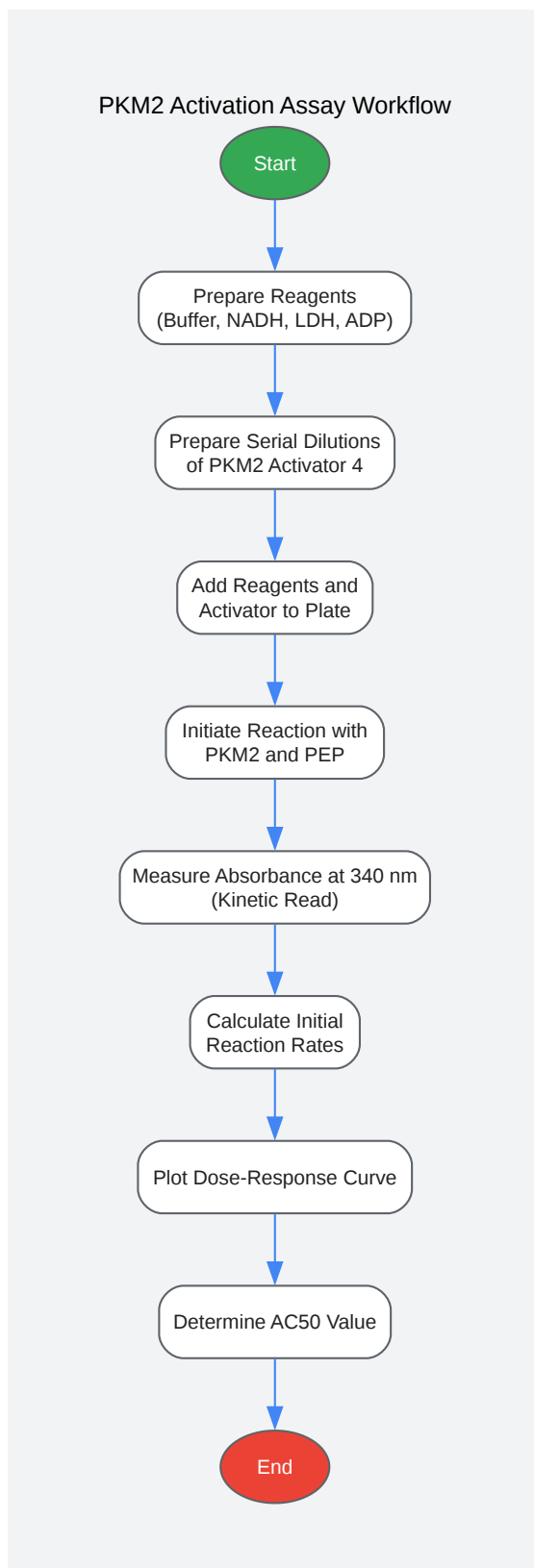
- Recombinant human PKM2 enzyme
- **PKM2 activator 4**
- Phosphoenolpyruvate (PEP)
- Adenosine diphosphate (ADP)
- Lactate dehydrogenase (LDH)
- NADH
- Assay buffer (e.g., 50 mM Tris-HCl pH 7.5, 100 mM KCl, 5 mM MgCl₂)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 340 nm

Procedure:

- Prepare a stock solution of **PKM2 activator 4** in a suitable solvent (e.g., DMSO).
- Create a serial dilution of the activator in the assay buffer.
- In a 96-well plate, add the assay buffer, NADH, LDH, and ADP to each well.

- Add the serially diluted **PKM2 activator 4** to the respective wells.
- Initiate the reaction by adding a mixture of recombinant PKM2 and PEP.
- Immediately measure the decrease in absorbance at 340 nm over time, which corresponds to the oxidation of NADH.
- Calculate the initial reaction rates for each activator concentration.
- Plot the reaction rates against the logarithm of the activator concentration and fit the data to a dose-response curve to determine the AC50 value.

The following diagram illustrates the general experimental workflow for a PKM2 activation assay.



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Caption: General workflow for a PKM2 enzymatic activation assay.

Biological Effects and Therapeutic Potential

Activation of PKM2 by small molecules like **PKM2 activator 4** has been shown to have significant effects on cancer cell metabolism and growth.

Metabolic Reprogramming

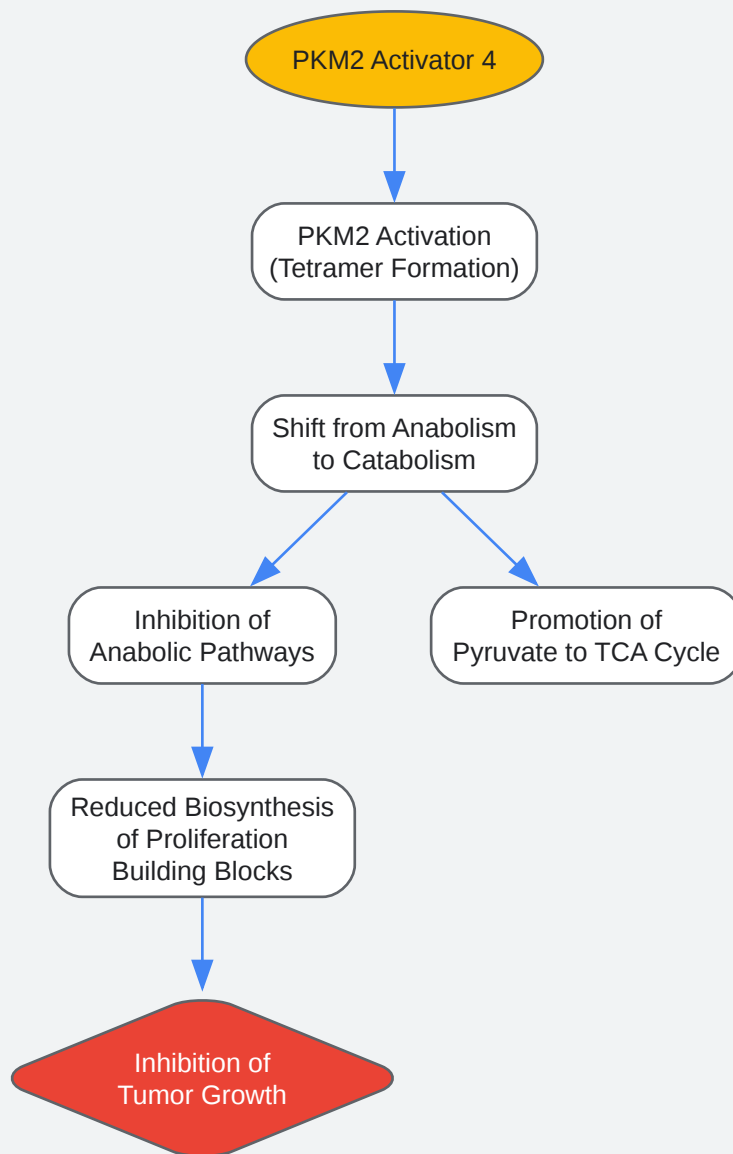
By forcing PKM2 into its active tetrameric state, activators redirect glycolytic flux towards pyruvate production and the TCA cycle, and away from anabolic pathways that support cell proliferation.[6] This metabolic rewiring can lead to a dependency on extracellular nutrients, such as serine, as the cell's ability to synthesize them de novo from glycolytic intermediates is diminished.[6][7]

Anti-Tumor Activity

The inhibition of anabolic metabolism and the promotion of a more catabolic state by PKM2 activators can suppress tumor growth.[4][5] This approach represents a promising therapeutic strategy for cancers that are highly dependent on the metabolic advantages conferred by the dimeric form of PKM2.[8] **PKM2 activator 4**, with its demonstrated ability to activate PKM2, is a valuable tool for investigating this therapeutic hypothesis.[1]

The logical relationship between PKM2 activation and its anti-tumor effects is depicted below.

Logical Relationship of PKM2 Activation and Anti-Tumor Effect



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Caption: Logical flow from PKM2 activation to tumor growth inhibition.

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